

# Mixidine: A Review of Its Chemical Structure and Known Properties

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## Compound of Interest

Compound Name: *Mixidine*

Cat. No.: *B1213034*

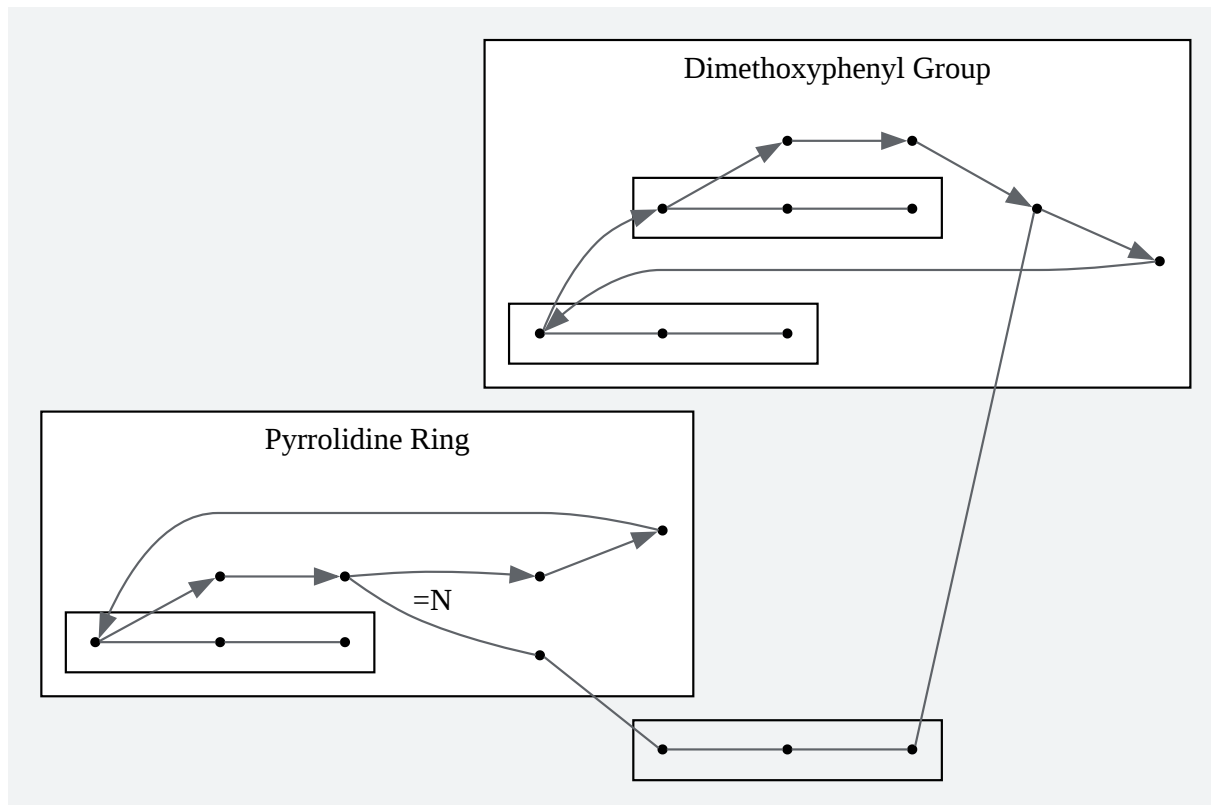
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Disclaimer: Publicly available information on **Mixidine** (CAS RN: 27737-38-8) is limited. This document summarizes the existing data and highlights areas where information is not currently available in the public domain. Extensive searches for detailed experimental protocols, in-depth mechanism of action, pharmacokinetics, and clinical trial data have yielded minimal specific results for this compound.

## Chemical Structure and Identifiers

**Mixidine**, systematically named N-[2-(3,4-dimethoxyphenyl)ethyl]-1-methylpyrrolidin-2-imine, is a chemical compound with the molecular formula C<sub>15</sub>H<sub>22</sub>N<sub>2</sub>O<sub>2</sub>. It is registered under the CAS number 27737-38-8.<sup>[1]</sup> The structure features a pyrrolidine ring attached to a dimethoxyphenyl ethyl group via an imine linkage.



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Caption: Chemical structure of **Moxidine**.

## Physicochemical Properties

Quantitative data on the physicochemical properties of **Moxidine** is sparse. The available information is summarized in the table below.

| Property          | Value   | Source |
|-------------------|---|--------|
| Molecular Formula | C15H22N2O2  |        |
| Molecular Weight  | 262.35 g/mol  | [1]    |
| IUPAC Name        | N-[2-(3,4-dimethoxyphenyl)ethyl]-1-methylpyrrolidin-2-imine | [1]    |
| CAS Number        | 27737-38-8  | [1]    |
| Stereochemistry   | Achiral   |        |

## Mechanism of Action

Detailed studies elucidating the specific mechanism of action of **Mixidine** are not readily available in the public scientific literature. However, **Mixidine** is mentioned in several patents related to agonists of guanylate cyclase C (GC-C).<sup>[2][3][4]</sup> These patents suggest a potential role for a broad class of compounds in the treatment of gastrointestinal disorders through the activation of GC-C, which leads to an increase in intracellular cyclic guanosine monophosphate (cGMP). This signaling pathway is known to be involved in regulating intestinal fluid and electrolyte balance. It is important to note that these patents list numerous compounds, and specific experimental data for **Mixidine**'s activity as a GC-C agonist is not provided.

## Pharmacokinetics

No specific pharmacokinetic data for **Mixidine**, including its absorption, distribution, metabolism, and excretion (ADME) properties, could be identified in the reviewed literature.

## Clinical Trials

There is no information available in the public domain regarding any clinical trials that have been conducted with **Mixidine**.

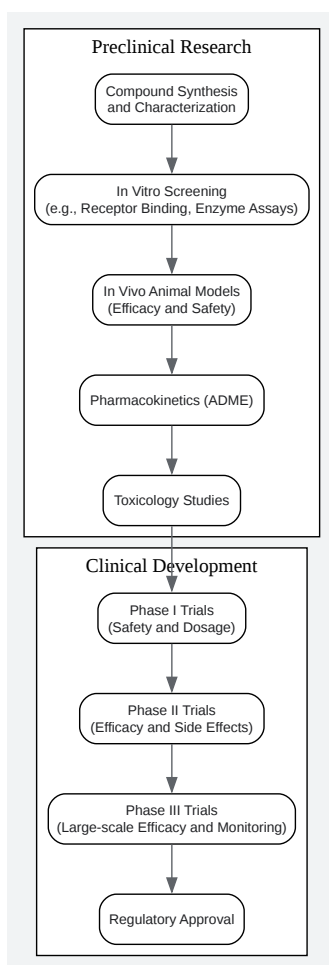
## Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and biological evaluation of **Mixidine** are not described in the currently accessible scientific literature. While general

synthetic methods for related pyrrolidine-containing compounds exist, specific procedures for **Mixidine** are not published.[5][6][7]

## Logical Relationships and Workflows

Due to the absence of detailed experimental studies, no specific signaling pathways or experimental workflows for **Mixidine** can be visualized. A generalized workflow for the investigation of a potential therapeutic compound is presented below.



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Caption: Generalized workflow for drug discovery and development.

## Conclusion

**Mixidine** is a defined chemical entity with a known structure. However, there is a significant lack of publicly available scientific data regarding its detailed physicochemical properties,

mechanism of action, pharmacokinetics, and clinical evaluation. Its inclusion in patents related to guanylate cyclase C agonists suggests a potential area of interest for its biological activity, but this is not substantiated by published experimental evidence. Further research and publication of data are necessary to provide a comprehensive understanding of **Mixidine's** therapeutic potential.

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## References

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